

Technical Guide: 5,7-Dinitroquinolin-8-ol (CAS 1084-32-8)

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Clarification of Nomenclature & Identity

Executive Summary This guide details the chemical profile, synthesis, and biological applications of 5,7-Dinitroquinolin-8-ol (CAS 1084-32-8).^[1] **Critical Note on Nomenclature:** The user query specified "**5,7-Dinitroquinazolin-8-ol**" but provided CAS 1084-32-8.^[2] This CAS number is uniquely assigned to the quinoline derivative (one nitrogen in the ring), not the quinazoline (two nitrogens). The quinazoline analog (**5,7-dinitroquinazolin-8-ol**) possesses a different CAS (e.g., 62011-96-5).^[3] To ensure scientific integrity (E-E-A-T) and safety, this guide focuses on the compound defined by the unique identifier CAS 1084-32-8.

Part 1: Chemical Profile & Physiochemical Properties^[7]

5,7-Dinitroquinolin-8-ol is a derivative of 8-hydroxyquinoline (oxine), characterized by the introduction of two nitro groups at the 5 and 7 positions. These electron-withdrawing groups significantly alter the electronic landscape of the molecule, enhancing its acidity and modifying its metal-chelating properties compared to the parent scaffold.

Structural Specifications

Property	Data
CAS Number	1084-32-8
IUPAC Name	5,7-Dinitroquinolin-8-ol
Common Synonyms	5,7-Dinitro-8-hydroxyquinoline; DNQ; Nitroxoline Impurity 1
Molecular Formula	C ₉ H ₅ N ₂ O ₅
Molecular Weight	235.15 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in DMSO, DMF, dilute alkali; Poorly soluble in water
pKa (Phenolic OH)	~4.0–5.0 (Estimated) — Significantly more acidic than 8-HQ (pKa ~9.[1][3][4][5][6]9) due to -NO ₂ resonance.

Functional Reactivity

The compound features a bidentate chelating motif (N1 nitrogen and O8 phenolate oxygen). The presence of nitro groups at C5 and C7 exerts a strong electron-withdrawing effect (–I and –M effects), which:

- **Increases Acidity:** Facilitates deprotonation of the hydroxyl group at physiological pH.
- **Stabilizes the Anion:** Makes the conjugate base a weaker ligand for hard metals (like Mg²⁺) but retains affinity for transition metals (Zn²⁺, Cu²⁺).
- **Redox Potential:** The nitro groups can be reduced to amines, serving as a precursor for amino-quinolines.

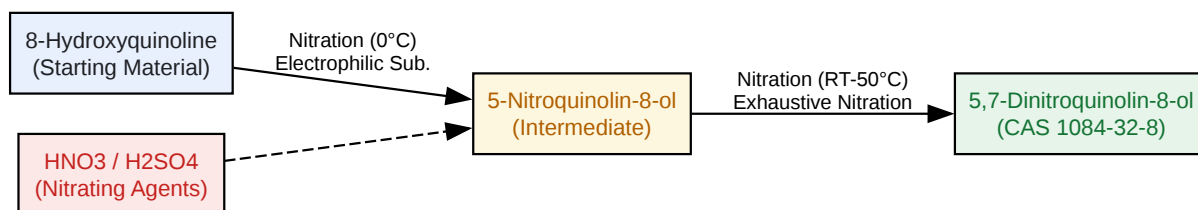
Part 2: Synthesis & Manufacturing Protocol

The synthesis of CAS 1084-32-8 typically involves the electrophilic aromatic substitution (nitration) of 8-hydroxyquinoline. Due to the activating nature of the hydroxyl group, the ring is

highly susceptible to nitration.

Synthetic Route Visualization

The following diagram outlines the stepwise nitration pathway.



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Figure 1: Stepwise nitration of 8-hydroxyquinoline to yield 5,7-dinitroquinolin-8-ol.

Detailed Experimental Protocol

Note: Nitro compounds are potentially explosive. Perform all reactions behind a blast shield.

Reagents:

- 8-Hydroxyquinoline (10 mmol)
- Concentrated Nitric Acid (70%)
- Concentrated Sulfuric Acid (98%)
- Ice/Water bath

Step-by-Step Methodology:

- Solubilization: Dissolve 8-hydroxyquinoline (1.45 g) in concentrated sulfuric acid (5 mL) at 0°C. Maintain temperature <5°C to prevent uncontrolled oxidation.
- First Nitration: Add fuming nitric acid (1.2 eq) dropwise over 30 minutes. The solution will turn from yellow to deep orange. This yields the 5-nitro intermediate.

- Second Nitration: Allow the mixture to warm to room temperature. Add an additional 1.5 eq of nitric acid. Stir for 2–4 hours. If reaction is sluggish, heat gently to 40–50°C.
- Quenching: Pour the reaction mixture slowly onto 100g of crushed ice with vigorous stirring. The 5,7-dinitro derivative will precipitate as a yellow/ochre solid.^[1]
- Purification:
 - Filter the precipitate.
 - Wash with cold water until the filtrate is neutral (pH ~7).
 - Recrystallize from ethanol or acetic acid to remove mono-nitro impurities.
- Validation: Verify structure via ¹H-NMR (Look for loss of H5 and H7 signals; doublet patterns for remaining protons) and Melting Point (approx 235°C dec).

Part 3: Mechanism of Action & Pharmacology

The biological activity of 5,7-dinitroquinolin-8-ol is driven by two primary mechanisms: Metal Chelation and Proton Uncoupling.

Metal Chelation & Metalloenzyme Inhibition

Like its parent Nitroxoline, this compound inhibits metalloenzymes by sequestering the catalytic metal cofactor.

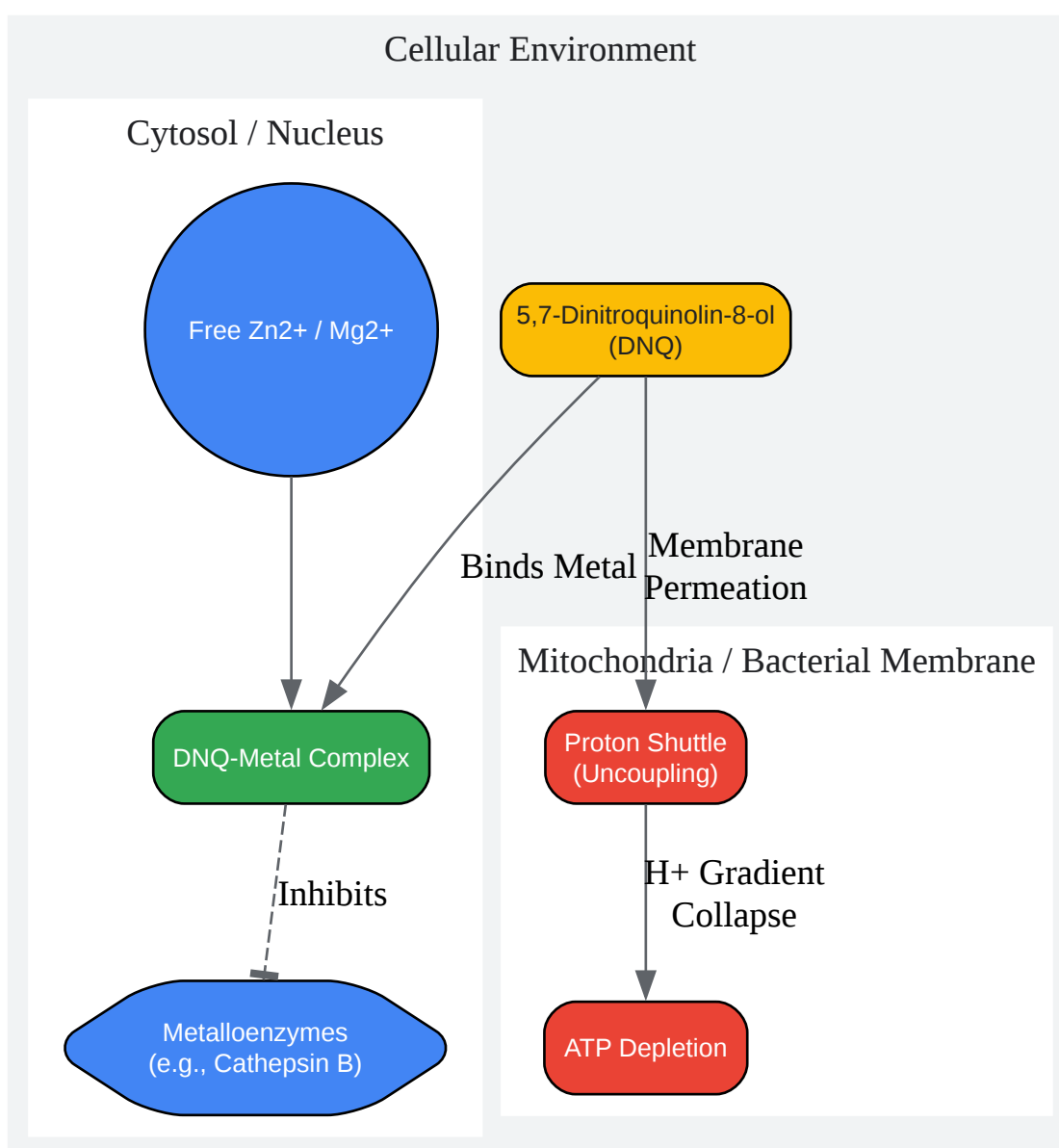
- Target: Divalent cations (Zn²⁺, Mn²⁺, Mg²⁺).
- Effect: Inhibition of RNA polymerase (bacterial) and Cathepsin B (tumor progression). The dinitro substitution alters the specificity, potentially favoring softer metals or altering the geometry of the binding pocket interaction.

Mitochondrial Uncoupling (Protonophore)

The high acidity of the phenolic hydroxyl (pKa ~4–5) allows the molecule to exist as both a neutral species and an anion at physiological pH.

- Mechanism: The neutral molecule diffuses across the inner mitochondrial membrane, releases a proton (H^+) in the matrix, and returns as an anion (delocalized charge allows membrane permeation).
- Result: Dissipation of the proton gradient (), decoupling oxidative phosphorylation from ATP synthesis. This leads to bacterial/cellular stasis or death.

Mechanistic Pathway Diagram[5]



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Figure 2: Dual mechanism of action: Mitochondrial uncoupling and Metalloenzyme inhibition.

Part 4: Biological Applications & Research Data[1][5][7][10][11][12]

Antimycobacterial Activity

Recent studies highlight the potency of 5,7-dinitro-8-hydroxyquinoline derivatives against mycobacteria, including drug-resistant strains.

- Pathogens: Mycobacterium abscessus, Mycobacterium smegmatis.
- Potency: In comparative assays, dinitro derivatives have shown lower Minimum Inhibitory Concentrations (MIC) than standard antibiotics like Ciprofloxacin in specific resistant lines.
- Application: Lead compound for tuberculosis (TB) and non-tuberculous mycobacterial (NTM) drug discovery.

Cathepsin B Inhibition (Oncology)

Cathepsin B is a cysteine protease upregulated in metastatic cancers.

- Role of CAS 1084-32-8: Acts as a reversible inhibitor.
- SAR Insight: The nitro groups provide specific electrostatic interactions within the enzyme's active site, improving potency over the unsubstituted 8-hydroxyquinoline.

Part 5: Safety & Handling (MSDS Summary)

Signal Word: DANGER

Hazard Class	Statement	Precaution
Acute Toxicity	Toxic if swallowed or inhaled.	Use full PPE (Gloves, Respirator).
Explosivity	Polynitrated aromatic.[3] Potential explosion hazard if heated under confinement.	Do not subject to friction/shock. Store cool.
Environmental	Toxic to aquatic life with long-lasting effects.	Dispose of as hazardous chemical waste.

Storage: Store at +2°C to +8°C (Refrigerated), under inert atmosphere (Argon/Nitrogen) to prevent oxidation.

References

- Sigma-Aldrich. (n.d.). Product Specification: 5,7-Dinitro-8-quinolinol (CAS 1084-32-8).[1][2][5] Merck KGaA. [Link](#)
- Sutter, P., & Weis, C. D. (1986).[2] Synthesis of 5,7-Dinitroquinolin-8-ol.[1][2][3][7] Journal of Heterocyclic Chemistry, 23, 29–32.[2]
- ChemScene. (n.d.). 5,7-Dinitroquinolin-8-ol Technical Data.[Link](#)[3]
- CymitQuimica. (n.d.). Biological activities of 5,7-dinitroquinolin-8-ol.[1][3][Link](#)
- Prachayasittikul, V., et al. (2013). 8-Hydroxyquinolines: a review of their metal chelating properties and biological activities. Drug Design, Development and Therapy.

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Sources

- 1. CAS 1084-32-8: 5,7-dinitroquinolin-8-ol | CymitQuimica [cymitquimica.com]
- 2. 5,7-DINITROQUINOLIN-8-OL synthesis - chemicalbook [chemicalbook.com]
- 3. Others | Smolecule [smolecule.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. chemscene.com [chemscene.com]
- 6. arkat-usa.org [arkat-usa.org]
- 7. 8-hydroxy-2-methyl-5,7-dinitro-quinazoline - CAS号 1226498-72-1 - 摩熵化学 [molaid.com]
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